Application Notes and Protocols for Testing Magnesium Thiosulfate Compatibility with Liquid Fertilizers

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Compound of Interest

Compound Name:	*Magnesium thiosulfate*
CAS No.:	*10124-53-5*
Cat. No.:	*B167818*

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Introduction

Magnesium thiosulfate (MgS_2O_3) is a clear liquid fertilizer that serves as a valuable source of both magnesium (Mg) and sulfur (S) for crops.[1][2] Its compatibility with other liquid fertilizers is a critical factor for creating stable and effective nutrient blends. Incompatibility can lead to the formation of precipitates, uneven nutrient distribution, and clogging of application equipment.[3][4] This document provides a detailed protocol for testing the physical and chemical compatibility of **magnesium thiosulfate** with various liquid fertilizers.

The primary method for assessing physical compatibility is the "jar test," a simple and effective procedure that simulates the mixing of fertilizers in a larger tank.[3][5] This protocol outlines the steps for conducting a reliable jar test and provides guidance on interpreting the results. Additionally, this document summarizes the key physicochemical properties of **magnesium thiosulfate** and common liquid fertilizers to aid in predicting potential incompatibilities.

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Physicochemical Properties of Fertilizers

A thorough understanding of the properties of the individual fertilizer components is essential for anticipating potential compatibility issues.

Magnesium Thiosulfate (MgS_2O_3)

Magnesium thiosulfate is a neutral to slightly acidic solution.[6] Key properties are summarized in the table below.

Property	Value	References
Appearance	Clear, colorless liquid	[2]
pH	6.5 - 8.0	[6]
Density (at 68°F)	Approximately 10.4 lbs/gallon	[6]
Solubility in Water	Highly soluble	[7]
Known Incompatibilities	Polyphosphate, sulfate, and ammonium thiosulfate fertilizers. Should not be acidified below a pH of 6.0.	[6]

Common Liquid Fertilizers

The composition of liquid fertilizers varies widely. The following table provides typical properties for some common liquid fertilizers.

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Fertilizer Type	Common Analysis (N-P_2O_5-K_2O)	Typical pH Range	Typical Density (lbs/gallon)
Urea Ammonium Nitrate (UAN)	28-0-0 to 32-0-0	6.5 - 7.5	10.7 - 11.1
Ammonium Polyphosphate (APP)	10-34-0	5.8 - 6.2	11.4 - 11.7
Potassium Thiosulfate (KTS)	0-0-25-17S	6.5 - 8.0	~12.2
Potassium Chloride (Muriate of Potash)	0-0-60 (as a solution)	6.0 - 8.0	Varies with concentration
Potassium Nitrate	13-0-44	5.0 - 8.0	Varies with concentration
Calcium Nitrate	15.5-0-0-19Ca	6.0 - 7.0	Varies with concentration

Experimental Protocol: The Jar Test

The jar test is a small-scale trial to determine the physical compatibility of **magnesium thiosulfate** with one or more liquid fertilizers.[3][5]

Materials

- Clean, clear glass or plastic jars (quart-sized with lids are ideal)[3]
- Graduated cylinders or measuring spoons/syringes for accurate measurement
- Pipettes
- Stirring rod
- **Magnesium thiosulfate** solution
- Liquid fertilizer(s) to be tested

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- Water (use the same water source that will be used for the actual spray solution)
- Safety glasses and gloves

Procedure

- Preparation: Add a proportional amount of the carrier liquid (usually water or a nitrogen-based fertilizer solution) to the jar. The jar should be about half to two-thirds full.[8][9]
- Mixing Order (W-A-L-E-S Method): Add the components to the jar in the following sequence, ensuring to mix thoroughly after each addition.[5] This order is crucial for preventing compatibility issues.
  - W - Wettable powders and water-dispersible granules
  - A - Agitate the solution thoroughly
  - L - Liquid flowables and suspensions
  - E - Emulsifiable concentrates
  - S - Surfactants and solutions (including **magnesium thiosulfate** and other liquid fertilizers)
- Addition of **Magnesium Thiosulfate**: Add the proportional amount of **magnesium thiosulfate** to the jar.
- Addition of Other Liquid Fertilizers: Add the proportional amounts of the other liquid fertilizers to be tested, one at a time, mixing after each addition.
- Final Volume: Top off the jar with the remaining carrier liquid to the final desired volume.
- Agitation: Secure the lid and invert the jar 10-15 times to ensure thorough mixing.[10]
- Observation: Let the mixture stand for at least 15-30 minutes and observe for any signs of incompatibility.[3][10] Some tests may require a longer observation period (up to 24 hours) to detect slower reactions.[11]

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Evaluation of Results

Carefully observe the mixture for any of the following signs of physical incompatibility:

Observation	Interpretation
Precipitate Formation	Solid particles settle at the bottom of the jar. This indicates a chemical reaction has occurred, forming an insoluble compound.
Layering or Separation	The components of the mixture separate into distinct layers.
Gel or Sludge Formation	The mixture thickens and forms a gel-like substance or a sludge.[4]
Cloudiness or Haze	The solution becomes opaque or cloudy, which may indicate the formation of fine, suspended particles.
Heat Generation	An exothermic reaction may occur, causing the jar to become warm.[4]
Gas Evolution	Bubbles form and rise to the surface, indicating a chemical reaction that produces a gas.[4]

A compatible mixture will remain uniform and clear, or with easily re-suspended components. If any signs of incompatibility are observed, the combination of fertilizers should not be mixed in a large tank.

Mechanism of Incompatibility

Understanding the chemical reactions that lead to incompatibility is crucial for preventing issues.

Acidic Conditions

Thiosulfates are unstable in acidic solutions (pH below 6.0).[6] The thiosulfate ion ($S_2O_3^{2-}$) decomposes in the presence of acid (H^+) to form elemental sulfur (S) and sulfur dioxide (SO_2)

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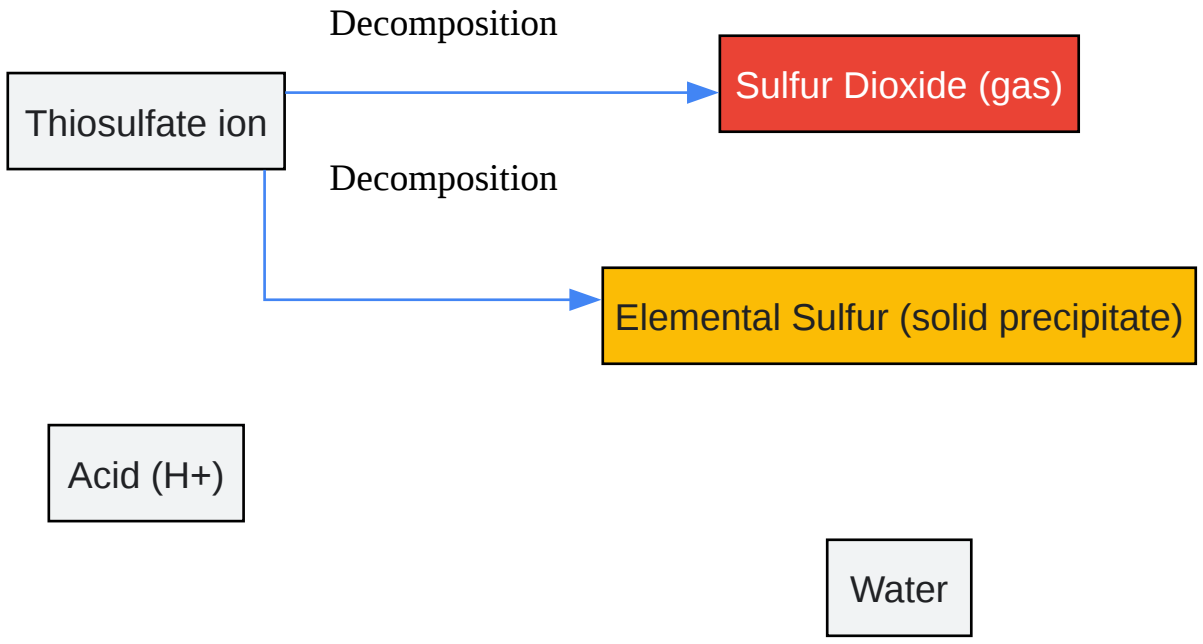
gas.[12][13] This reaction results in the formation of a solid precipitate (sulfur) and the release of a potentially hazardous gas.[13][14]



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Reaction of thiosulfate in acidic conditions.

Reaction with Phosphate Fertilizers

Magnesium thiosulfate is known to be incompatible with polyphosphate fertilizers.[6] The thiosulfate ion can react with phosphate ions, especially in concentrated solutions, leading to the formation of insoluble magnesium phosphate precipitates.[15]

Reaction with Calcium-Containing Fertilizers

When **magnesium thiosulfate** is mixed with fertilizers containing calcium, such as calcium nitrate, there is a potential for the formation of calcium sulfate (gypsum), which has low solubility and can precipitate out of the solution.[15][16]

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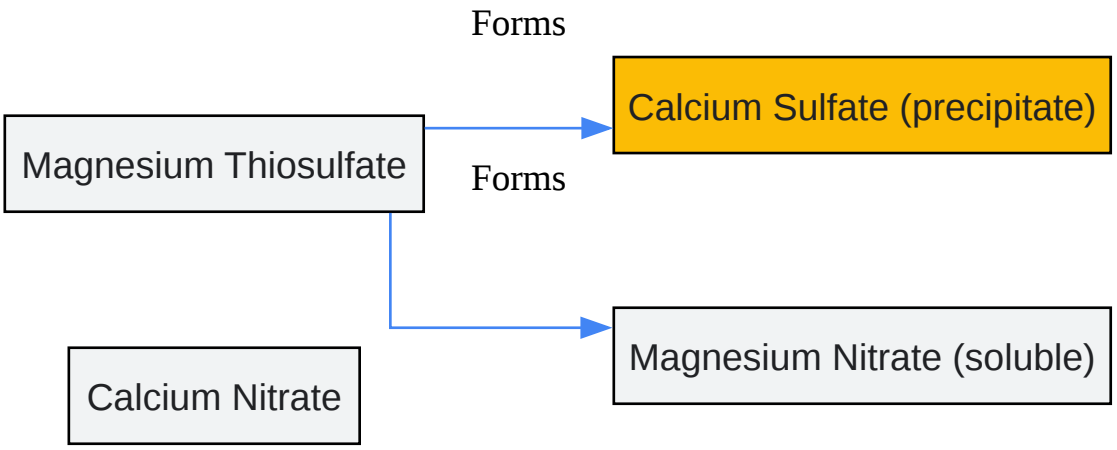

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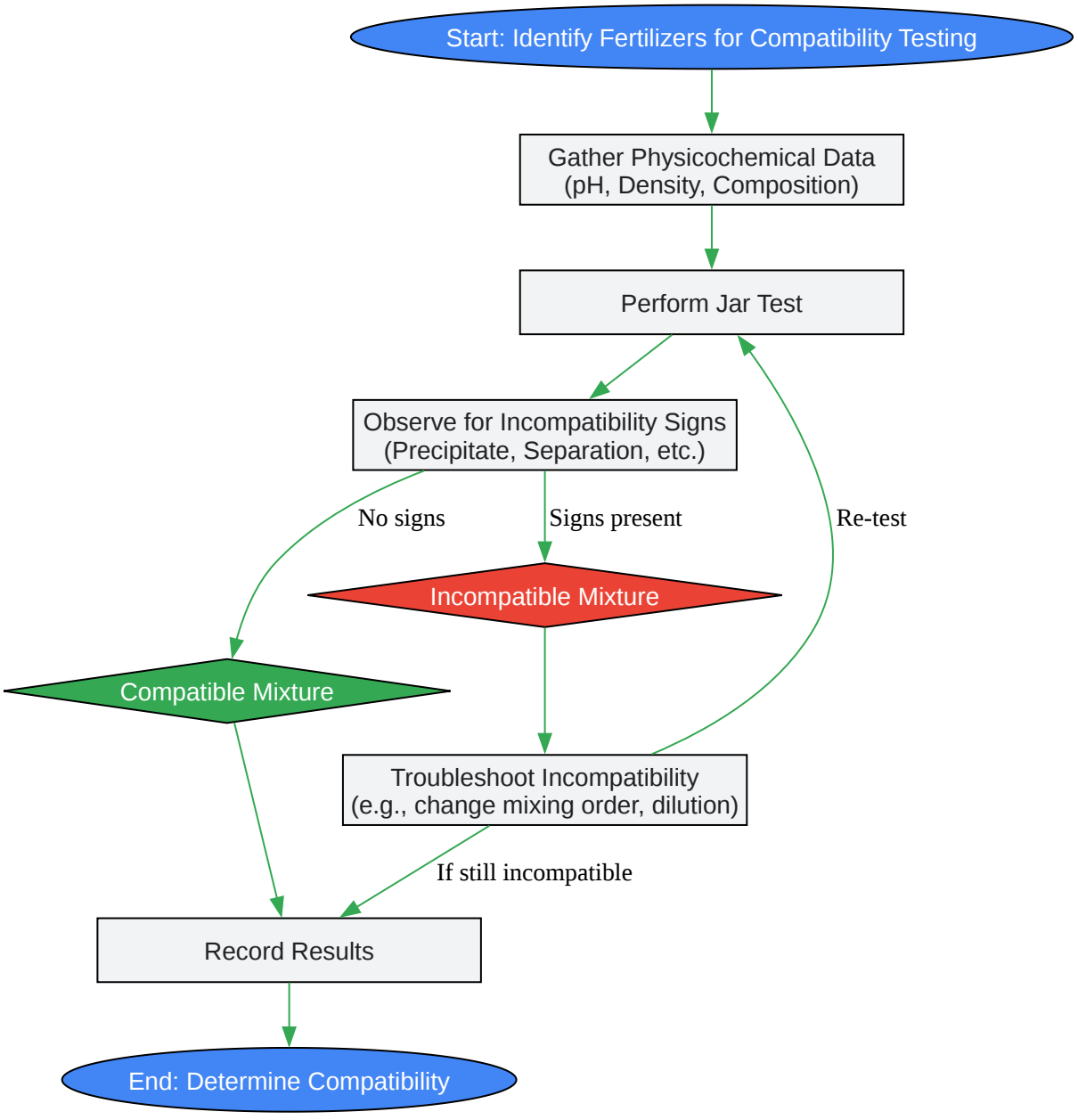

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Contact our Ph.D. Support Team for a compatibility check

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